

Solubility Profile of 4-Methylhexan-1-amine: A Technical Guide

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Compound of Interest

Compound Name: 4-Methylhexan-1-amine

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **4-Methylhexan-1-amine** in various solvents. Understanding the solubility characteristics of this compound is crucial for its application in research, chemical synthesis, and pharmaceutical development. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a logical framework for understanding the factors that govern its solubility.

Core Concepts in Solubility of 4-Methylhexan-1-amine

4-Methylhexan-1-amine is a primary aliphatic amine with a seven-carbon branched alkyl chain. Its solubility is primarily dictated by the interplay between its polar amine group ($-NH_2$) and its nonpolar hydrocarbon structure. The amine group is capable of forming hydrogen bonds with polar solvents, while the alkyl chain interacts favorably with nonpolar solvents through van der Waals forces. This dual nature results in a varied solubility profile across different solvent classes.

Quantitative Solubility Data

Precise quantitative solubility data for **4-Methylhexan-1-amine** is not extensively available in published literature. However, based on the solubility of its structural isomer, 1-heptylamine,

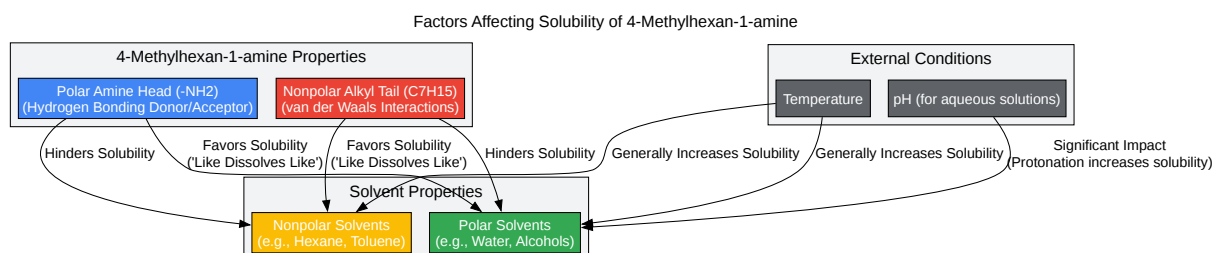
and the general principles of amine solubility, the following table provides a summary of expected and reported solubility values. Lower aliphatic amines are generally soluble in water, but this solubility decreases as the carbon chain length increases due to the larger hydrophobic alkyl group.^{[1][2]} Amines are also typically soluble in organic solvents such as alcohols, ethers, and benzene.^[1]

Solvent Class	Solvent Name	Chemical Formula	Expected Solubility of 4-Methylhexan-1-amine
Aqueous	Water	H ₂ O	Slightly Soluble (approx. 6791 mg/L at 25°C for 1-heptylamine) ^{[3][4][5][6]}
Alcohols	Methanol	CH ₃ OH	Miscible/Soluble ^[7]
Ethanol	C ₂ H ₅ OH	Miscible/Soluble ^[7]	
Ethers	Diethyl Ether	(C ₂ H ₅) ₂ O	Miscible/Soluble ^[1]
Tetrahydrofuran (THF)	C ₄ H ₈ O	Miscible/Soluble	
Hydrocarbons	Hexane	C ₆ H ₁₄	Soluble
Toluene	C ₇ H ₈	Soluble	

Note: "Miscible" indicates that the substances will mix in all proportions, forming a homogeneous solution. "Soluble" indicates that a significant amount of the solute will dissolve in the solvent. The quantitative value for water is based on 1-heptylamine and serves as a close approximation. For organic solvents, while quantitative data is scarce, C7 amines are generally considered to be readily soluble.^{[7][8]}

Factors Influencing Solubility

The solubility of **4-Methylhexan-1-amine** is influenced by several key factors, as illustrated in the diagram below. The interplay of these factors determines the extent to which the amine will dissolve in a given solvent.



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Solubility Influencing Factors

Experimental Protocols

Accurate determination of solubility is essential for the reliable application of **4-Methylhexan-1-amine**. The following are detailed methodologies for key solubility experiments.

Protocol 1: Determination of Water Solubility (Adapted from OECD Guideline 105)

This protocol is based on the flask method, suitable for substances with solubilities above 10^{-2} g/L.

1. Principle: A saturated solution of **4-Methylhexan-1-amine** in water is prepared by agitation, and the concentration of the amine in the aqueous phase is determined by a suitable analytical method.

2. Materials:

- **4-Methylhexan-1-amine** (high purity)

- Deionized or distilled water
- Thermostatically controlled shaker or magnetic stirrer
- Centrifuge
- Analytical balance
- Gas chromatograph with a flame ionization detector (GC-FID) or a suitable titrimetric method
- Volumetric flasks and pipettes

3. Procedure:

- Preliminary Test: To estimate the approximate solubility, add small, successive amounts of **4-Methylhexan-1-amine** to a known volume of water in a test tube. Shake vigorously after each addition until a persistent turbidity or undissolved phase is observed. This helps in determining the appropriate amount of substance for the main test.
- Equilibration: Add an excess amount of **4-Methylhexan-1-amine** (determined from the preliminary test) to a known volume of water in a flask.
- Seal the flask and agitate it in a constant temperature bath (e.g., $25\text{ }^{\circ}\text{C} \pm 0.5\text{ }^{\circ}\text{C}$) for at least 24 hours. A longer period (e.g., 48-72 hours) may be necessary to ensure equilibrium is reached.
- After agitation, allow the solution to stand at the same constant temperature for at least 24 hours to allow for phase separation.
- Phase Separation: Centrifuge the saturated solution at a controlled temperature to separate the undissolved amine.
- Sampling: Carefully withdraw a sample from the clear, aqueous supernatant for analysis.
- Analysis: Determine the concentration of **4-Methylhexan-1-amine** in the sample using a validated analytical method such as GC-FID or acid-base titration.
- Replicate: The experiment should be performed at least in triplicate.

Protocol 2: Determination of Solubility in Organic Solvents

This protocol outlines a general method for determining the solubility of **4-Methylhexan-1-amine** in various organic solvents.

1. Principle: A known mass of the amine is titrated with the organic solvent at a constant temperature until complete dissolution is observed. Alternatively, a saturated solution is prepared, and the concentration is determined analytically.

2. Materials:

- **4-Methylhexan-1-amine** (high purity)
- Selected organic solvents (e.g., ethanol, hexane, toluene) of high purity
- Thermostatically controlled water bath or heating block
- Magnetic stirrer and stir bars
- Analytical balance
- Calibrated burette or micropipettes
- Gas chromatograph with a flame ionization detector (GC-FID)

3. Procedure (Titration Method):

- Accurately weigh a small amount of **4-Methylhexan-1-amine** into a thermostatically controlled vessel.
- Slowly add the organic solvent from a burette while continuously stirring.
- Observe the solution for the point at which the amine completely dissolves (the solution becomes clear).
- Record the volume of solvent added.

- Calculate the solubility in terms of g/100 mL or other appropriate units.
- Repeat the measurement at different temperatures if required.

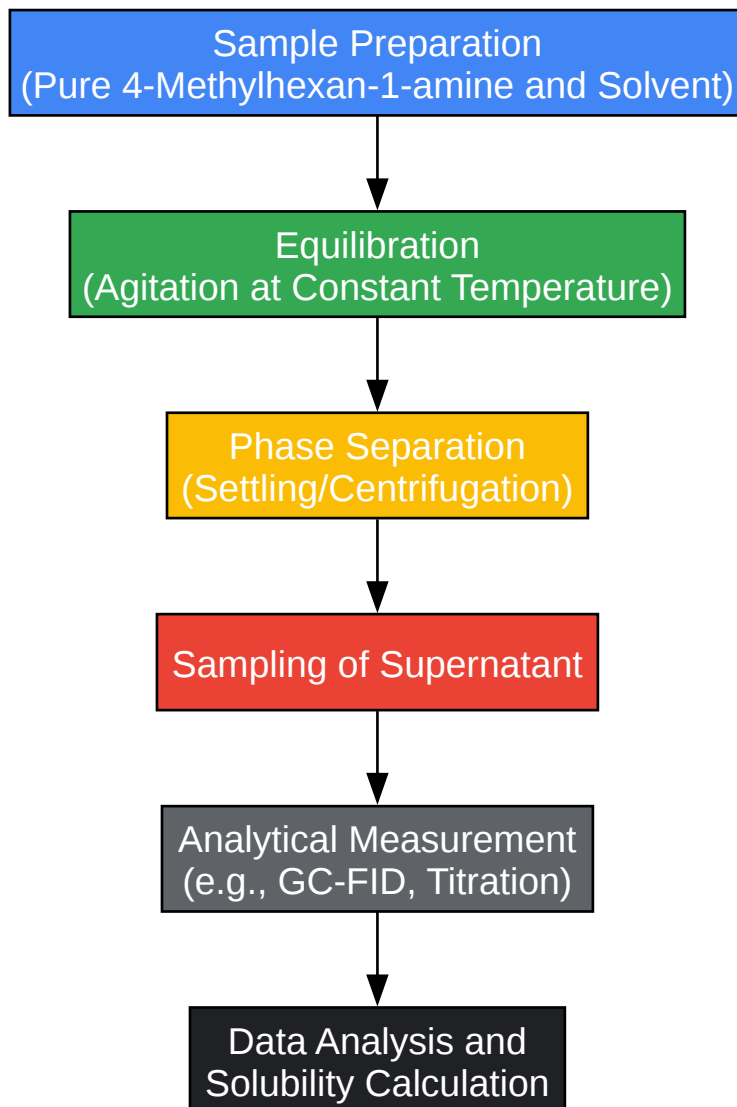
4. Procedure (Equilibrium and Analysis Method):

- Prepare a supersaturated solution of **4-Methylhexan-1-amine** in the chosen organic solvent in a sealed vessel.
- Agitate the mixture at a constant temperature for an extended period (24-48 hours) to ensure equilibrium.
- Allow the solution to settle, and if necessary, centrifuge to separate any undissolved amine.
- Carefully extract an aliquot of the clear supernatant.
- Dilute the aliquot with a known volume of the pure solvent.
- Analyze the diluted sample using a calibrated GC-FID to determine the concentration of the amine.
- Calculate the solubility from the concentration and the dilution factor.

Experimental Workflow and Signaling Pathways

The following diagram illustrates the general workflow for determining the solubility of **4-Methylhexan-1-amine**.

Solubility Determination Workflow



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Solubility Determination Workflow

This technical guide provides a foundational understanding of the solubility of **4-Methylhexan-1-amine**. For specific applications, it is recommended to perform experimental determinations under the conditions relevant to the intended use.

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